

Standard Operating Procedure: Disposal of D-Cellobiose-1-13C

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Compound of Interest

Compound Name: *D-Cellobiose-1-13C*

Cat. No.: *B1157551*

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Executive Summary & Core Directive

D-Cellobiose-1-13C is a non-radioactive, stable isotope-labeled compound.[1][2]

Contrary to common misconceptions in multi-disciplinary labs, the "13C" label indicates a stable carbon isotope, not a radioisotope (like 14C).[2] Therefore, do not dispose of this material in radioactive waste streams. Doing so triggers unnecessary regulatory audits and exorbitant disposal costs.

Treat this substance as Low-Hazard Chemical Waste. While D-Cellobiose is biologically benign (it is a reducing sugar), laboratory hygiene standards dictate that it must not be discarded in municipal trash to prevent "unknown white powder" protocols from being triggered by janitorial staff.[1][2]

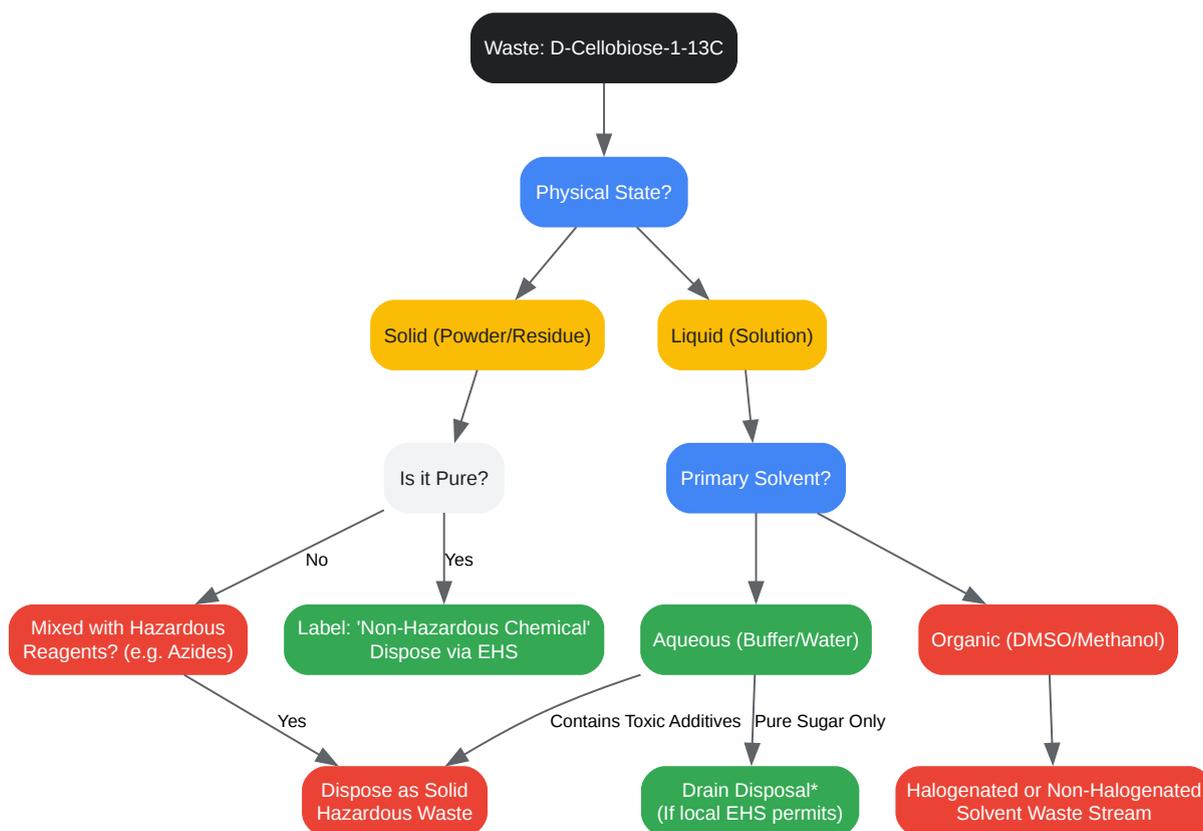
Physical & Chemical Safety Profile

To determine the correct disposal path, we must first validate the material's properties. The following data supports the classification of this material as non-hazardous for transport and basic handling, though chemical waste protocols still apply.

Property	Specification	Disposal Implication
CAS Number	528-50-7 (Unlabeled generic)	Not listed on EPA P-list or U-list.[1][2]
Isotope Type	Stable Carbon-13 (13C)	NON-RADIOACTIVE. No decay; no half-life.[1][2]
Physical State	White Crystalline Powder	Must be containerized to prevent dust generation.[1][2][3]
Solubility	~120 g/L (Water)	High water solubility allows for aqueous waste routing if permitted.[1][2]
Flash Point	N/A (Combustible at high temp)	Not classified as an ignitable waste (D001).[1][2]
Toxicity	Non-toxic (LD50 > 5g/kg rat)	Not classified as toxic waste; biologically degradable.[1][2]

Disposal Decision Logic (Flowchart)

The following decision tree illustrates the logic for segregating **D-Cellobiose-1-13C** waste. This workflow prevents cross-contamination of waste streams and ensures regulatory compliance.



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Figure 1: Decision matrix for **D-Cellobiose-1-13C** disposal.[1][2] Note that "Drain Disposal" is contingent on specific facility permits regarding Biological Oxygen Demand (BOD).[1][2]

Detailed Disposal Protocols

Scenario A: Solid Waste (Expired or Excess Powder)

Causality: While the sugar is harmless, loose white powder in a trash can resembles hazardous agents (e.g., anthrax or fentanyl precursors), causing panic.[1][2] We containerize it to maintain "Visual Safety."

- Containerize: Transfer the powder into a screw-cap container (HDPE or Glass). Do not use an open beaker or a Ziploc bag, as these can rupture.[2]
- Deface the Label: Take a black marker and cross out "13C".
 - Why? This prevents waste management personnel from confusing "13C" with "14C" (Radioactive).[1][2]
- Relabel: Affix a green or white waste label reading:
 - Content: "Non-Hazardous Chemical Waste: D-Cellobiose."[1][2]
 - Hazards: None.[1][2]
- Disposal: Place in your lab's Non-Hazardous Solid Waste drum.

Scenario B: Aqueous Solutions (Buffers/Media)

Causality: Cellobiose increases Biological Oxygen Demand (BOD) in wastewater.[1][2] While small amounts are acceptable, large quantities can violate municipal discharge permits.[2]

- Volume Check:
 - < 1 Liter: Can generally be flushed down the sanitary sewer with copious water (20:1 dilution).[1]
 - 1 Liter: Must be collected.[2]
- Collection: Pour into a carboy labeled "Non-Hazardous Aqueous Waste."
- pH Check: Ensure the solution pH is between 5 and 9 before adding to a communal waste carboy to prevent reactions with other waste constituents.

Scenario C: Organic Solvent Mixtures (HPLC/NMR Waste)

Causality: If the cellobiose is dissolved in DMSO, Methanol, or Acetonitrile (common for NMR or HPLC), the solvent dictates the hazard, not the sugar.[1]

- Segregate: Determine if the solvent is Halogenated (e.g., Chloroform) or Non-Halogenated (e.g., Methanol, DMSO).[1][2]
- Combine: Pour into the respective solvent waste carboy.
- Labeling: List "D-Cellobiose" as a trace contaminant on the waste tag. It does not alter the waste profile (flammability/toxicity) of the solvent.

Regulatory Compliance & Grounding

This protocol is designed to comply with the following standards. Adherence ensures your facility avoids fines related to improper waste classification.[1]

- RCRA (Resource Conservation and Recovery Act): D-Cellobiose is not listed under 40 CFR 261.33 (P-list or U-list) [1].[1][2] It does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity.[4]
- Stable Isotope Definition: The Nuclear Regulatory Commission (NRC) and IAEA distinguish stable isotopes from radioactive materials. ¹³C is a natural, stable isotope comprising 1.1% of all natural carbon. It requires no specific license for possession or disposal [2].[2]
- Sanitary Sewer Discharge: Discharge of sugar solutions is regulated under local POTW (Publicly Owned Treatment Works) limits for BOD.[1][2] Always consult your facility's wastewater permit before pouring >100g of saccharides down the drain [3].

References

- U.S. Environmental Protection Agency. (2024).[1][2] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]
- International Atomic Energy Agency (IAEA). (2009).[1][2] Management of Radioactive Waste (Safety Standards). (Clarifies distinction between stable and radioactive isotopes). Retrieved from [[Link](#)]
- Carl Roth GmbH. (2023).[1][2] Safety Data Sheet: D(+)-Cellobiose. (Confirming non-hazardous GHS classification). Retrieved from [[Link](#)][1][2]

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Sources

- 1. D-cellobiose (CAS 528-50-7) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 2. D-(+)-Cellobiose | 528-50-7 [chemicalbook.com]
- 3. pallavchemicals.com [pallavchemicals.com]
- 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
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